

# Personal protective equipment for handling Z-DL-Met-OH

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Z-DL-Met-OH

Cat. No.: B3024028

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## Essential Safety and Handling Guide for Z-DL-Met-OH

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the proper handling and disposal of **Z-DL-Met-OH**. Adherence to these procedures is essential for maintaining a safe laboratory environment and ensuring the integrity of your research. While **Z-DL-Met-OH** is not classified as a hazardous substance, following standard laboratory safety protocols is a necessary and prudent measure.

## Personal Protective Equipment (PPE)

The appropriate personal protective equipment must be worn at all times when handling **Z-DL-Met-OH** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Eye Protection	Safety Glasses or Goggles	Must meet OSHA 29 CFR 1910.133 or European Standard EN166 requirements. <a href="#">[1]</a>
Hand Protection	Disposable Nitrile Gloves	Minimum thickness of 0.11 mm. <a href="#">[2]</a>
Body Protection	Laboratory Coat	Standard laboratory coat to prevent skin contact. <a href="#">[1]</a>
Respiratory Protection	Not generally required under normal use conditions with adequate ventilation. <a href="#">[1]</a> <a href="#">[2]</a>	A particle filter respirator may be considered if dust generation is significant. <a href="#">[2]</a>

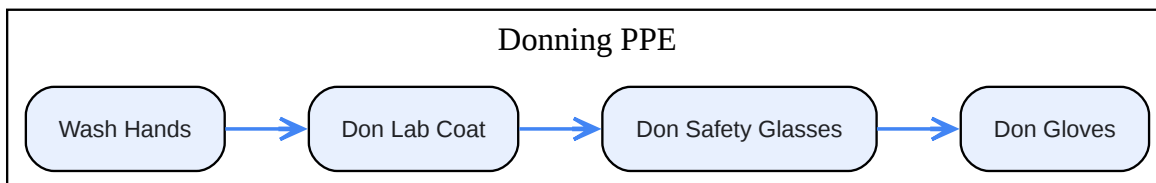
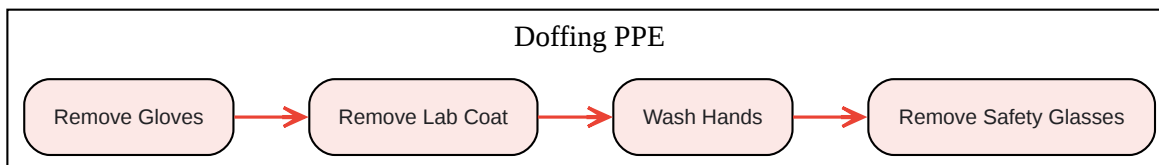
## Operational Plan for Handling Z-DL-Met-OH

A systematic approach to handling **Z-DL-Met-OH**, from preparation to disposal, is critical for safety and efficiency.

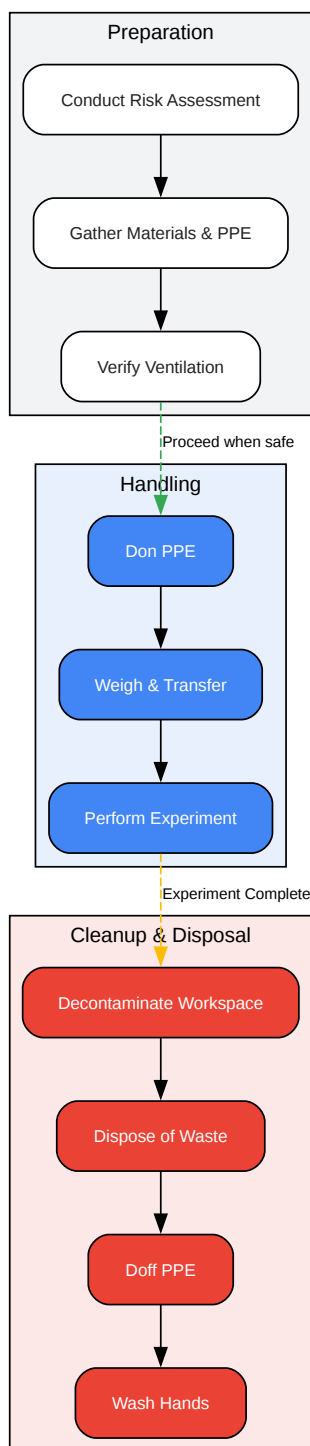
### Pre-Handling Preparations

- Risk Assessment: Before beginning any work, conduct a thorough risk assessment of the planned experiment.
- Gather Materials: Ensure all necessary equipment and materials, including the correct PPE, are readily available.
- Verify Ventilation: Confirm that the laboratory's ventilation system is functioning correctly.[\[2\]](#)
- Emergency Preparedness: Locate the nearest safety shower and eyewash station.[\[2\]](#)

### Donning PPE

**Donning PPE****Doffing PPE**

## Safe Handling and Disposal Workflow for Z-DL-Met-OH

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## References

- 1. fishersci.com [fishersci.com]
- 2. leap.epa.ie [leap.epa.ie]
- To cite this document: BenchChem. [Personal protective equipment for handling Z-DL-Met-OH]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3024028#personal-protective-equipment-for-handling-z-dl-met-oh]

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